

A Comprehensive Technical Guide to the Solubility of 9-Anthracenemethanol in Organic Solvents

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Compound of Interest

Compound Name: 9-Anthracenemethanol

Cat. No.: B072535

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **9-Anthracenemethanol**, a key intermediate in organic synthesis and material science. Understanding its behavior in various organic solvents is critical for its application in drug development, chemical manufacturing, and research. This document compiles available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and presents visual workflows to aid in experimental design and comprehension.

Core Concepts in Solubility

The solubility of a solid in a liquid solvent is governed by the principle of "like dissolves like." This means that polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents. The process of dissolution involves the breaking of intermolecular forces within the solute and the solvent, and the formation of new solute-solvent interactions. The overall energy change of this process determines the extent of solubility. Factors such as temperature, pressure, and the presence of impurities can also significantly influence solubility.

Quantitative and Qualitative Solubility of 9-Anthracenemethanol

Quantitative solubility data for **9-Anthracenemethanol** is not extensively available in the public domain. However, existing data provides valuable insights into its behavior in select solvents.

Table 1: Quantitative Solubility of **9-Anthracenemethanol**

Solvent	Temperature (°C)	Solubility
Chloroform	Not Specified	20 mg/mL[1]
Methanol	Not Specified	50 mg/mL

Note: The temperature for the quantitative data was not specified in the source material.

Qualitative descriptions from various chemical suppliers indicate that **9-Anthracenemethanol** is "soluble in ordinary organic solvents" and specifically "soluble in hot methanol".[2][3][4][5][6] This suggests that increasing the temperature can enhance its solubility in polar protic solvents like methanol.

Insights from the Parent Compound: Anthracene

Due to the limited quantitative data for **9-Anthracenemethanol**, examining the solubility of its parent compound, anthracene, can provide valuable qualitative predictions. The addition of a hydroxymethyl group in **9-Anthracenemethanol** is expected to increase its polarity and potential for hydrogen bonding compared to anthracene, likely leading to higher solubility in polar solvents.

Table 2: Quantitative Solubility of Anthracene

Solvent	Temperature (°C)	Solubility (g/kg of solvent)
Ethanol	16	0.76[7]
Ethanol	19.5	19[7]
Ethanol	25	3.28[7]
Methanol	19.5	18[7]
Hexane	Not Specified	3.7[7]

The data for anthracene shows a clear dependence on temperature and the nature of the solvent.^[7]

Experimental Protocol: Determination of Solubility via the Gravimetric Method

The following is a detailed protocol for determining the solubility of a solid compound like **9-Anthracenemethanol** in an organic solvent at a specific temperature using the reliable and commonly employed gravimetric method.

Materials and Equipment

- **9-Anthracenemethanol** (solid)
- Selected organic solvent(s) of high purity
- Analytical balance (accurate to at least 0.1 mg)
- Thermostatic shaker or water bath
- Vials with screw caps
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes or vials
- Drying oven or vacuum oven
- Desiccator

Step-by-Step Procedure

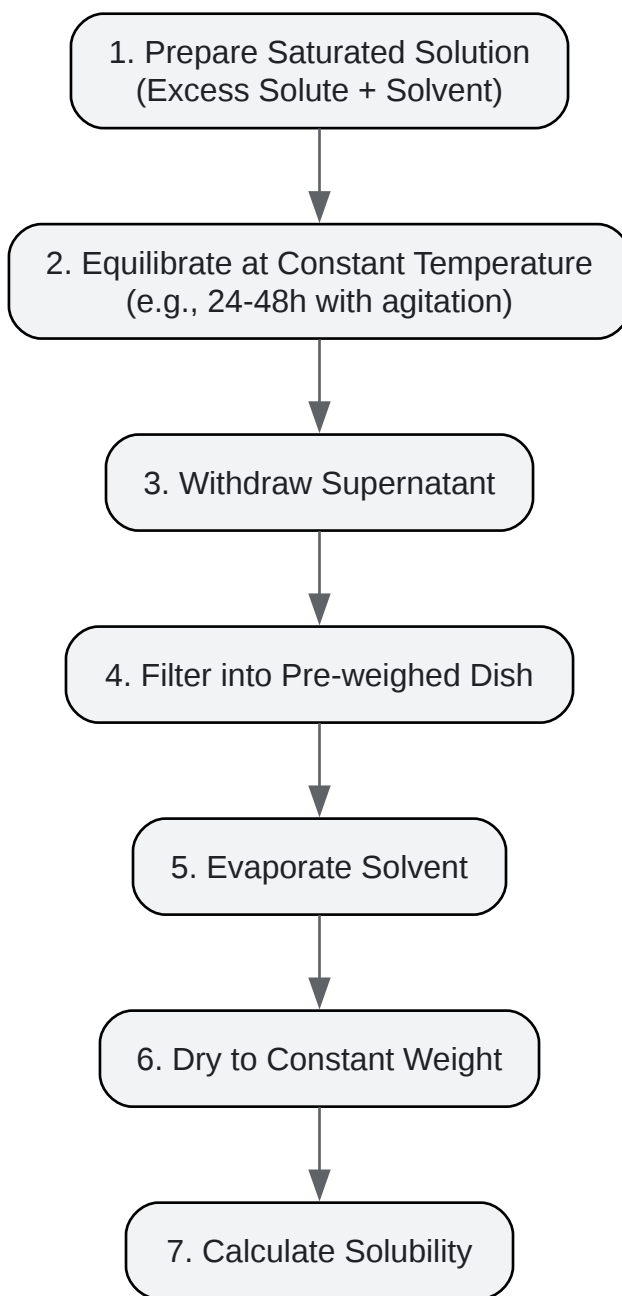
- Preparation of a Saturated Solution:
 - Add an excess amount of **9-Anthracenemethanol** to a vial containing a known volume or mass of the chosen organic solvent. The presence of undissolved solid is crucial to ensure saturation.

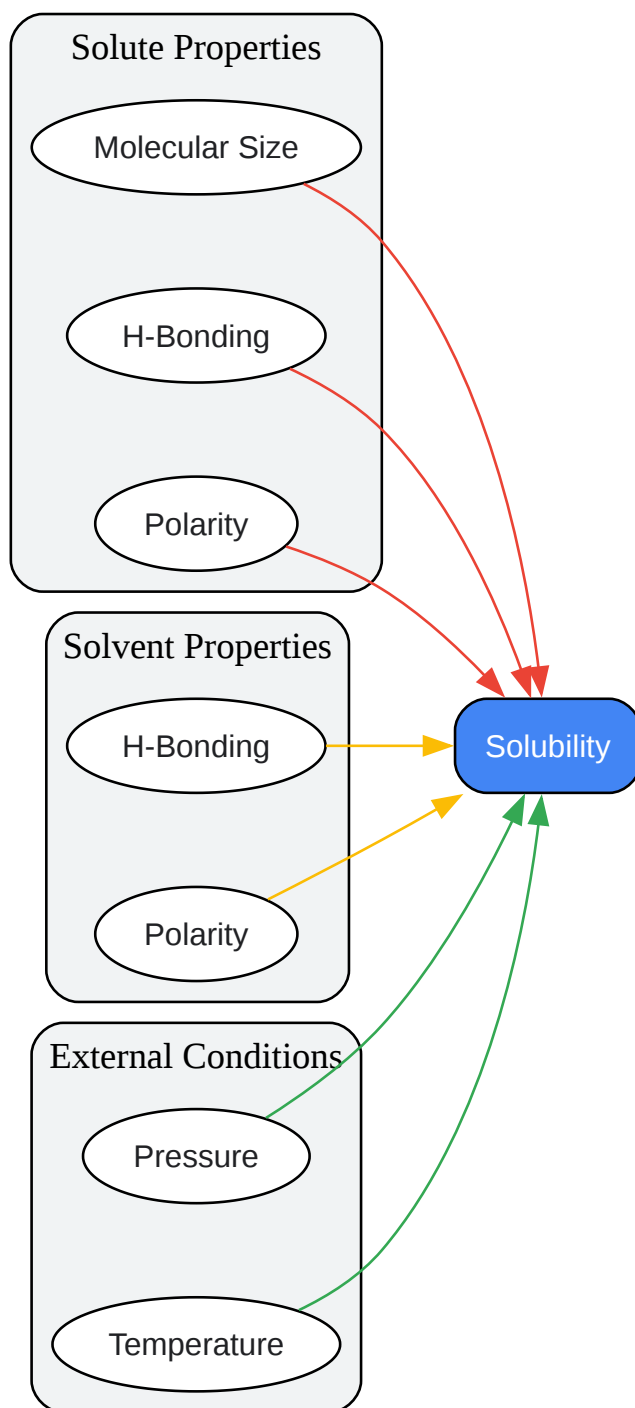
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a thermostatic shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The time required may vary depending on the solvent and temperature.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, allow the vial to stand undisturbed in the thermostatic bath for a short period to let the excess solid settle.
 - Carefully withdraw a known volume or mass of the supernatant (the clear liquid phase) using a pre-heated or temperature-equilibrated syringe.
 - Immediately filter the withdrawn solution through a syringe filter into a pre-weighed evaporation dish or vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation:
 - Place the evaporation dish containing the filtered solution in a drying oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the **9-Anthracenemethanol**. A vacuum oven is preferred as it allows for solvent removal at a lower temperature.
- Drying and Weighing:
 - Once the solvent has completely evaporated, transfer the evaporation dish to a desiccator to cool to room temperature and prevent moisture absorption.
 - Weigh the dish containing the dried **9-Anthracenemethanol** residue on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is obtained, indicating that all the solvent has been removed.
- Calculation of Solubility:

- The mass of the dissolved **9-Anthracenemethanol** is the final constant mass of the dish minus the initial tare mass of the empty dish.
- The mass of the solvent in the filtered aliquot can be determined by subtracting the mass of the dissolved solute from the total mass of the filtered solution (if the initial sample was weighed) or calculated from the volume and density of the solvent.
- Express the solubility in desired units, such as g/L, mg/mL, or mol/L.

Visualizing the Process and Influencing Factors

To further clarify the experimental workflow and the theoretical underpinnings of solubility, the following diagrams are provided.





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